

# An In-Depth Technical Guide to N-(2-ethylphenyl)acetamide

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## Compound of Interest

Compound Name: 2-Ethylacetanilide

CAS No.: 33098-65-6

Cat. No.: B181096

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For Researchers, Scientists, and Drug Development Professionals

## Foreword

As a Senior Application Scientist, my experience has consistently shown that a deep understanding of a chemical entity, from its fundamental properties to its synthesis and potential applications, is paramount for successful research and development. This guide is crafted to provide a comprehensive technical overview of N-(2-ethylphenyl)acetamide, a compound of interest in various scientific domains. We will move beyond a simple recitation of facts to explore the causality behind its chemical behavior and analytical characteristics, empowering you to leverage this molecule to its full potential in your work.

## Chemical Identity and Nomenclature

The cornerstone of any chemical investigation is a precise understanding of the molecule's identity. N-(2-ethylphenyl)acetamide is systematically named following the International Union of Pure and Applied Chemistry (IUPAC) nomenclature.

IUPAC Name: N-(2-ethylphenyl)acetamide[1]

This name unequivocally describes an acetamide group (-NHCOCH<sub>3</sub>) where the nitrogen atom is bonded to a phenyl group substituted with an ethyl group (-CH<sub>2</sub>CH<sub>3</sub>) at the ortho (position 2) position.

Synonyms:

In scientific literature and commercial catalogs, N-(2-ethylphenyl)acetamide may be referred to by several synonyms. Recognizing these is crucial for exhaustive literature searches. Common synonyms include:

- **2-Ethylacetanilide**[\[1\]](#)
- o-Ethylacetanilide[\[1\]](#)
- N-Acetyl-2-ethylaniline[\[1\]](#)

Chemical Identifiers:

For unambiguous identification in databases and regulatory documents, the following identifiers are essential:

Identifier	Value	Source
CAS Number	33098-65-6	<a href="#">[1]</a>
PubChem CID	36332	<a href="#">[1]</a>
Molecular Formula	C <sub>10</sub> H <sub>13</sub> NO	<a href="#">[1]</a>
Molecular Weight	163.22 g/mol	<a href="#">[1]</a>
InChIKey	ZXOVAGUQXNXKHF-UHFFFAOYSA-N	<a href="#">[1]</a>

## Physicochemical Properties

A thorough understanding of a compound's physical and chemical properties is fundamental to its handling, formulation, and application. While experimental data for some properties of N-(2-

ethylphenyl)acetamide are not readily available in public literature, we can infer some characteristics from closely related compounds and computational predictions.

Physical State: Solid (at standard temperature and pressure).

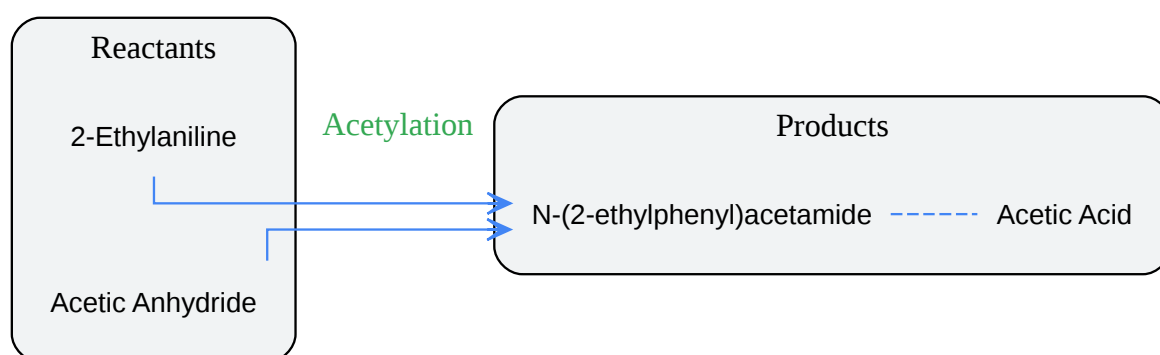
Solubility: Based on the behavior of similar acetanilide derivatives, N-(2-ethylphenyl)acetamide is expected to be sparingly soluble in water and soluble in organic solvents such as ethanol, acetone, and chloroform.[1] The presence of the nonpolar ethyl group and the phenyl ring contributes to its lipophilicity.

## Synthesis of N-(2-ethylphenyl)acetamide

The most direct and common method for the synthesis of N-(2-ethylphenyl)acetamide is the acylation of 2-ethylaniline with an acetylating agent. Acetic anhydride is a widely used and effective reagent for this transformation.

### Reaction Principle

The synthesis is a nucleophilic acyl substitution reaction. The lone pair of electrons on the nitrogen atom of 2-ethylaniline acts as a nucleophile, attacking one of the electrophilic carbonyl carbons of acetic anhydride. This is followed by the elimination of an acetate ion as a leaving group, resulting in the formation of the amide bond.



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Caption: General scheme for the synthesis of N-(2-ethylphenyl)acetamide.

## Experimental Protocol

This protocol is adapted from standard procedures for the acetylation of anilines.

Materials:

- 2-Ethylaniline
- Acetic Anhydride
- Glacial Acetic Acid (optional, as solvent)
- Sodium Acetate (optional, as a base to neutralize the acid byproduct)
- Water
- Ethanol (for recrystallization)

Procedure:

- In a round-bottom flask, dissolve 2-ethylaniline in a suitable solvent, such as glacial acetic acid or an aqueous acidic solution.
- Slowly add a stoichiometric equivalent of acetic anhydride to the solution while stirring. The reaction is exothermic, and cooling may be necessary to control the temperature.
- After the addition is complete, continue stirring at room temperature for a designated period (e.g., 1-2 hours) to ensure the reaction goes to completion.
- Pour the reaction mixture into cold water to precipitate the crude N-(2-ethylphenyl)acetamide.
- Collect the solid product by vacuum filtration and wash it with cold water to remove any unreacted starting materials and byproducts.
- Purify the crude product by recrystallization from a suitable solvent, such as aqueous ethanol, to obtain pure N-(2-ethylphenyl)acetamide.

Self-Validation: The purity of the synthesized compound should be assessed by thin-layer chromatography (TLC) and its identity confirmed by melting point determination and spectroscopic analysis (NMR, IR, MS), comparing the obtained data with reference values.

## Analytical Characterization

Rigorous analytical characterization is essential to confirm the identity and purity of N-(2-ethylphenyl)acetamide.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

$^1\text{H}$  NMR: The proton NMR spectrum provides valuable information about the structure. Key expected signals include:

- A triplet and a quartet in the aliphatic region corresponding to the ethyl group.
- A singlet in the downfield region for the acetyl methyl protons.
- A singlet for the amide proton (N-H), the chemical shift of which can be concentration and solvent-dependent.
- A complex multiplet pattern in the aromatic region corresponding to the four protons on the disubstituted benzene ring.

$^{13}\text{C}$  NMR: The carbon NMR spectrum will show distinct signals for each unique carbon atom in the molecule. Expected signals include:

- Two signals in the aliphatic region for the ethyl group carbons.
- A signal for the acetyl methyl carbon.
- A downfield signal for the carbonyl carbon of the amide group.
- Six signals in the aromatic region for the carbons of the benzene ring.

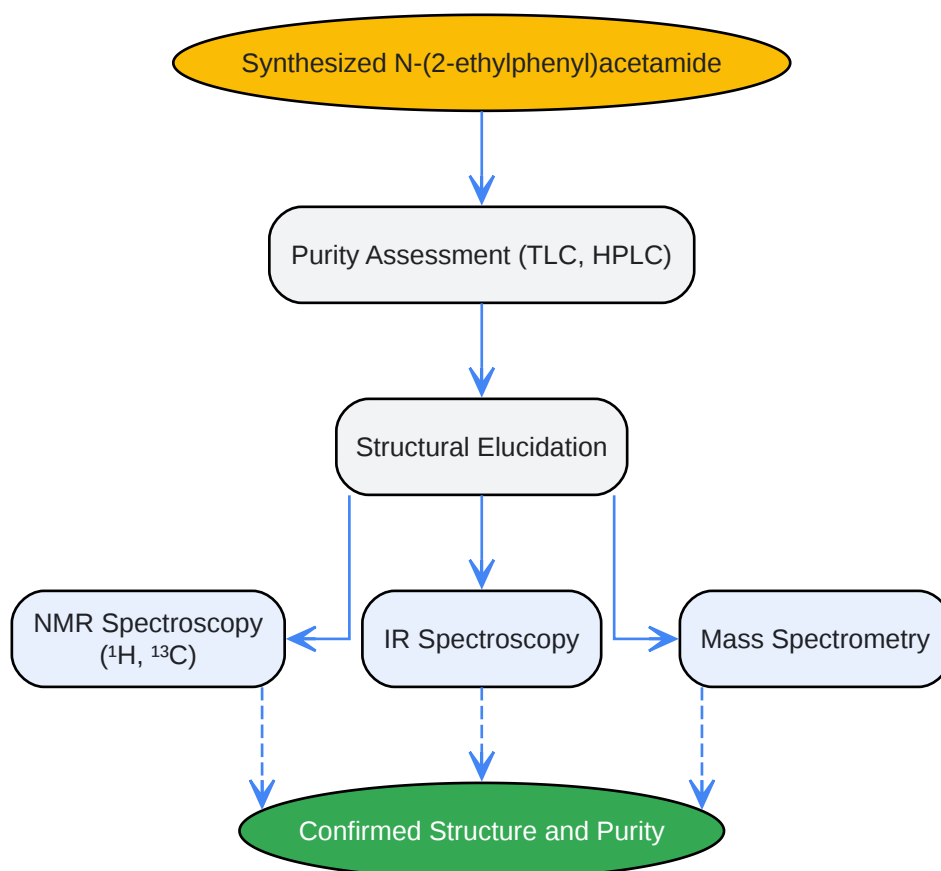
## Infrared (IR) Spectroscopy

The IR spectrum is useful for identifying the functional groups present in the molecule. Key characteristic absorption bands include:

- A strong absorption band around 1660-1680  $\text{cm}^{-1}$  corresponding to the C=O stretching of the amide group.
- An N-H stretching band in the region of 3200-3400  $\text{cm}^{-1}$ .
- C-H stretching bands for the aromatic and aliphatic protons.
- C=C stretching bands for the aromatic ring.

## Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of the compound. The electron ionization (EI) mass spectrum is expected to show a molecular ion peak ( $M^+$ ) at  $m/z = 163$ , corresponding to the molecular weight of N-(2-ethylphenyl)acetamide.



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Caption: A typical workflow for the analytical characterization of N-(2-ethylphenyl)acetamide.

## Potential Applications and Biological Relevance

While extensive research on the specific biological activities of N-(2-ethylphenyl)acetamide is not widely published, its structural motifs are present in a variety of biologically active molecules. This suggests potential avenues for its application in drug discovery and development.

**Metabolite of 2-Ethylaniline:** N-(2-ethylphenyl)acetamide is a known human metabolite of 2-ethylaniline.[2] This metabolic pathway is significant in the context of toxicology and pharmacology, as the acetylation of xenobiotics is a common detoxification process.

**Scaffold for Drug Design:** The acetanilide scaffold is a common feature in many pharmaceutical agents. For instance, derivatives of N-phenylacetamide have been investigated for their potential as Factor VIIa inhibitors, which are of interest for their anticoagulant properties. While this research did not specifically include the 2-ethyl substitution, it highlights the potential of this class of compounds.

**Anti-inflammatory and Analgesic Potential:** The structurally related compound N-(2-hydroxyphenyl)acetamide has demonstrated anti-inflammatory and anti-arthritic properties in preclinical studies. This raises the possibility that N-(2-ethylphenyl)acetamide and its derivatives could be explored for similar activities.

## Safety and Handling

Based on the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, N-(2-ethylphenyl)acetamide is classified with the following hazard statement:

- H319: Causes serious eye irritation.[1]

Precautionary Measures:

- P264: Wash hands and exposed skin thoroughly after handling.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.

- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P337+P313: If eye irritation persists: Get medical advice/attention.

Researchers and laboratory personnel should always consult the full Safety Data Sheet (SDS) for N-(2-ethylphenyl)acetamide before handling and adhere to all recommended safety protocols and personal protective equipment (PPE) guidelines.

## Conclusion

N-(2-ethylphenyl)acetamide is a well-defined chemical entity with established nomenclature and a straightforward synthetic route. While its specific biological activities and applications are not yet extensively documented, its structural relationship to known bioactive molecules and its role as a metabolite suggest that it is a compound worthy of further investigation. This guide provides a solid foundation of its chemical and physical properties, synthesis, and analytical characterization to support future research and development endeavors.

## References

- PubChem. (n.d.). O-Ethylacetanilide. National Center for Biotechnology Information. Retrieved January 25, 2026, from [\[Link\]](#)
- Chemistry LibreTexts. (2021, August 16). 1: Acetylation of Aniline (Experiment). Retrieved January 25, 2026, from [\[Link\]](#)
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## Sources

- [1. Acetanilide | C<sub>8</sub>H<sub>9</sub>NO | CID 904 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [2. O-Ethylacetanilide | C<sub>10</sub>H<sub>13</sub>NO | CID 36332 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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